

An In-depth Technical Guide to the Solubility of Acid Red 26

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Compound of Interest

Compound Name: Acid Red 26

Cat. No.: B1679045

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Acid Red 26** (also known as Ponceau R, C.I. 16150) in aqueous and organic solvent systems. The information presented herein is intended to support research, development, and quality control activities where this azo dye is utilized.

Core Physical and Chemical Properties

Acid Red 26 is a synthetic red azo dye, commonly used as a histological stain.^[1] It presents as a dark red crystalline powder.^{[2][3]} Its chemical structure, characterized by the presence of two sulfonate groups, dictates its solubility profile, rendering it an anionic dye.

Property	Value
Molecular Formula	C ₁₈ H ₁₄ N ₂ Na ₂ O ₇ S ₂
Molecular Weight	480.42 g/mol ^{[4][5]}
CAS Number	3761-53-3
Appearance	Dark red crystals or red powder

Aqueous and Organic Solvent Solubility

The solubility of **Acid Red 26** is a critical parameter for its application in various scientific disciplines. The presence of two hydrophilic sulfonate groups significantly influences its behavior in polar and non-polar solvents.

Quantitative Solubility Data

The following table summarizes the known quantitative solubility of **Acid Red 26** in water.

Solvent	Temperature	Solubility
Water	20 °C (68 °F)	1 - 10 mg/mL
PBS (pH 7.2)	Not Specified	0.1 - 1 mg/mL (Slightly soluble)

Qualitative Solubility in Organic Solvents

The solubility of **Acid Red 26** in organic solvents is generally limited, particularly in non-polar media.

Solvent	Solubility Description
Ethanol	Hardly soluble / Very slightly soluble
Acetone	Hardly soluble / Very slightly soluble
Ether	Very slightly soluble
Dimethyl Sulfoxide (DMSO)	Slightly soluble
Benzene	Insoluble
Oils	Insoluble

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure. The following protocols are based on established international guidelines and common laboratory practices for azo dyes.

Water Solubility Determination (Adapted from OECD Guideline 105)

The OECD Guideline for the Testing of Chemicals, Test No. 105, provides two primary methods for determining water solubility: the Flask Method and the Column Elution Method. Given the solubility range of **Acid Red 26**, the Flask Method is the more appropriate choice.

Principle: A supersaturated solution of **Acid Red 26** in water is prepared and allowed to equilibrate. The concentration of the dye in the saturated aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Constant temperature water bath or shaker
- Volumetric flasks
- Centrifuge
- Analytical balance
- UV-Vis Spectrophotometer

Procedure:

- **Preliminary Test:** To estimate the approximate solubility, a small amount of **Acid Red 26** is added to a known volume of water at 20 °C and shaken. This helps in determining the appropriate amount of substance to be used for the main test and the time required to reach equilibrium.
- **Equilibration:** An excess amount of **Acid Red 26** is added to a known volume of deionized water in a flask. The flask is then agitated in a constant temperature bath at 20 ± 0.5 °C. The time to reach equilibrium should be determined, but a minimum of 24 hours is recommended.
- **Phase Separation:** After equilibration, the mixture is centrifuged to separate the undissolved solid from the saturated solution.

- **Concentration Analysis:** A sample of the clear supernatant is carefully removed and its concentration is determined. For a colored substance like **Acid Red 26**, UV-Vis spectrophotometry is a suitable analytical method. A calibration curve should be prepared using standard solutions of known concentrations.
- **Replicate Measurements:** The experiment should be performed in at least triplicate to ensure the reliability of the results.

Solubility Determination in Organic Solvents

A similar flask method can be employed to determine the solubility of **Acid Red 26** in organic solvents.

Procedure:

- An excess amount of **Acid Red 26** is added to the organic solvent of interest in a sealed container to prevent solvent evaporation.
- The mixture is agitated at a constant temperature until equilibrium is reached.
- The undissolved solid is separated by centrifugation or filtration.
- The concentration of **Acid Red 26** in the supernatant is determined using a suitable analytical method, such as UV-Vis spectrophotometry, after appropriate dilution if necessary.

Protocol for Dissolving Poorly Water-Soluble Azo Dyes

For applications requiring the use of **Acid Red 26** in aqueous buffers where its solubility is limited, a co-solvent method can be employed.

Principle: A concentrated stock solution is first prepared in a water-miscible organic solvent in which the dye is more soluble. This stock solution is then added dropwise to the aqueous buffer.

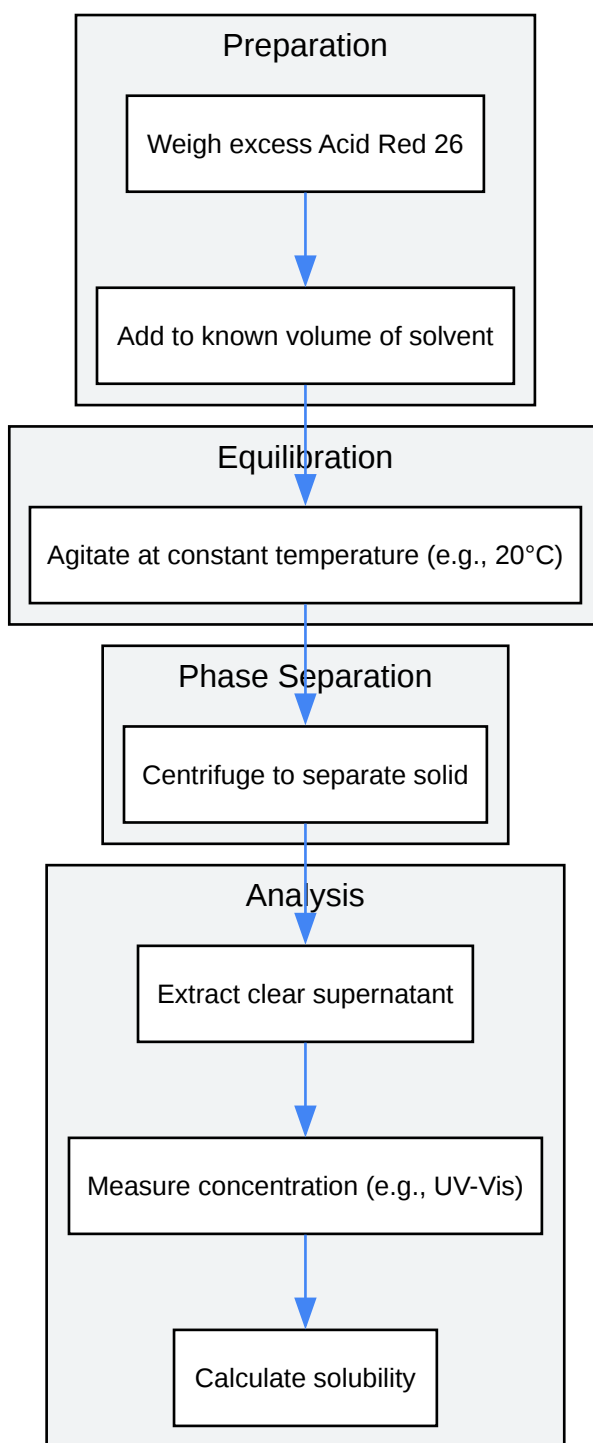
Procedure:

- **Stock Solution Preparation:** Prepare a concentrated stock solution of **Acid Red 26** in a suitable organic solvent, such as Dimethyl Sulfoxide (DMSO).

- **Dissolution:** Ensure the dye is completely dissolved in the organic solvent. Gentle warming or vortexing may be applied if necessary, taking care not to degrade the compound.
- **Addition to Aqueous Buffer:** While stirring the target aqueous buffer, add the concentrated stock solution dropwise. This gradual addition helps to prevent precipitation of the dye.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of **Acid Red 26** using the flask method.



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